

Protocol for Western blot analysis of IKZF2 degradation by PVTX-405

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Compound of Interest

Compound Name: PVTX-405

Cat. No.: B15607833

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Application Notes and Protocols: Analysis of IKZF2 Degradation by PVTX-405 Using Western Blot

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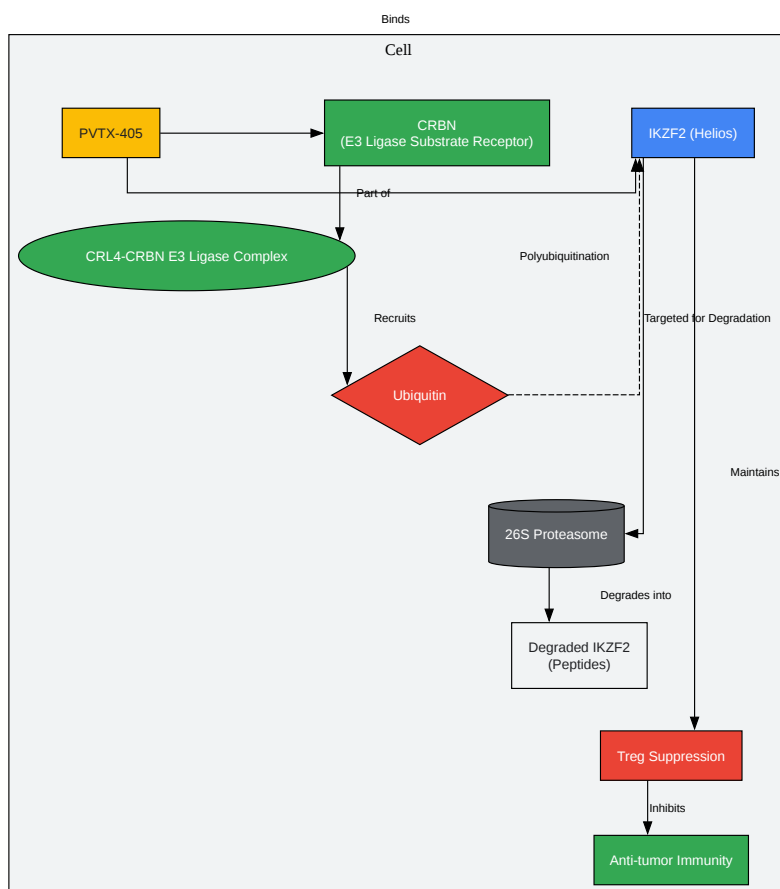
Introduction

PVTX-405 is a novel, potent, and selective molecular glue degrader that targets the Ikaros family zinc finger protein 2 (IKZF2), also known as Helios.[1][2][3] IKZF2 is a transcription factor crucial for the function and stability of regulatory T-cells (Tregs), which play a significant role in suppressing the anti-tumor immune response.[2][4][5] **PVTX-405** functions by inducing proximity between IKZF2 and the Cereblon (CRBN) E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of IKZF2.[1][6][7] This targeted degradation of IKZF2 destabilizes Tregs, enhances the activity of effector T-cells, and promotes an anti-tumor immune response.[2][4] Western blot analysis is a fundamental technique to quantify the degradation of IKZF2 in response to **PVTX-405** treatment. This document provides a detailed protocol for this application.

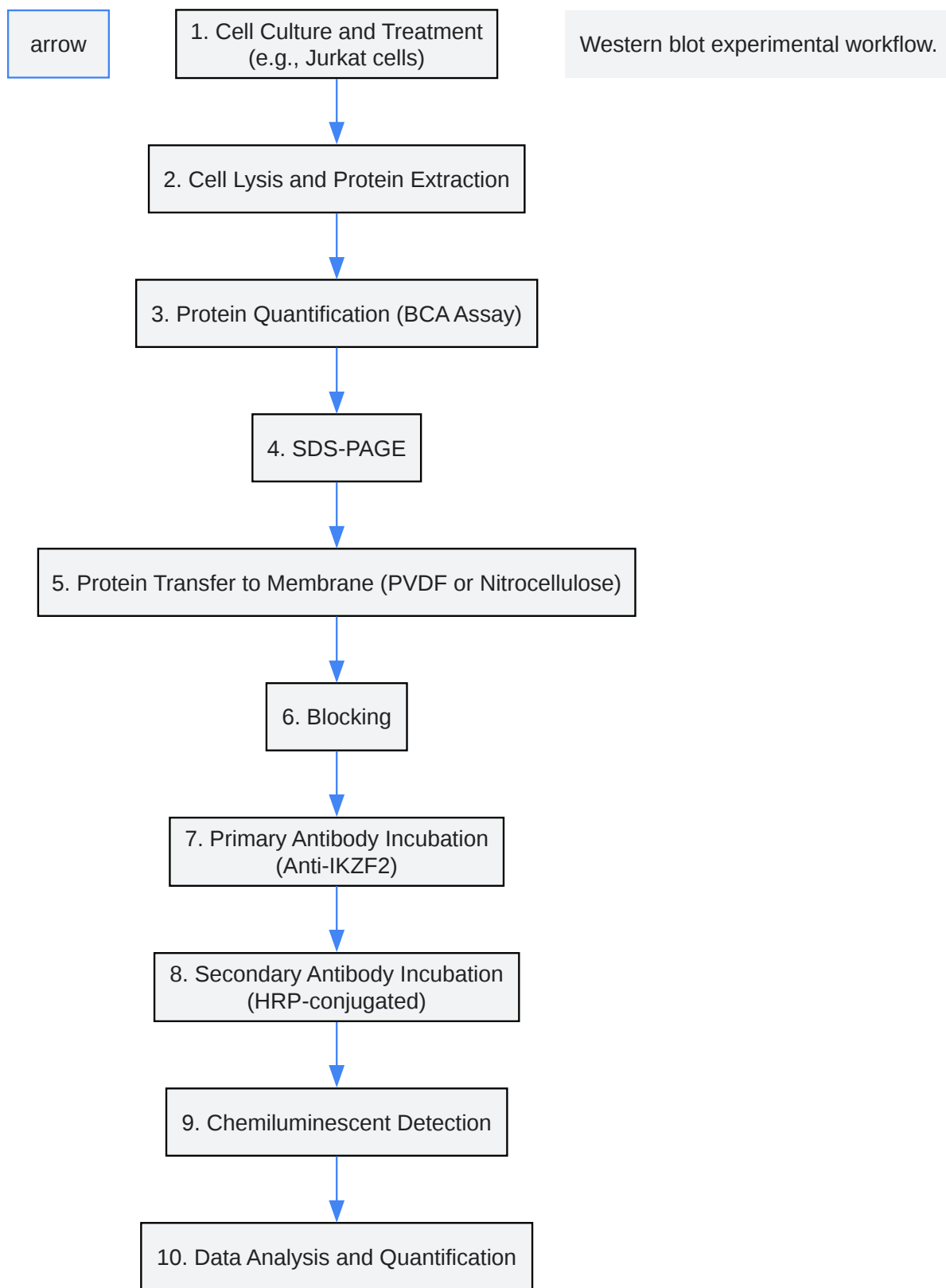
Signaling Pathway and Mechanism of Action

PVTX-405 acts as a molecular glue, facilitating a novel protein-protein interaction between IKZF2 and CRBN, a substrate receptor for the CUL4-RBX1-DDB1-CRBN (CRL4-CRBN) E3

ubiquitin ligase complex. This induced proximity leads to the polyubiquitination of IKZF2, marking it for degradation by the 26S proteasome. The degradation of IKZF2 in Tregs leads to a reduction in their suppressive activity and an increase in the production of inflammatory cytokines like IL-2, ultimately boosting the immune system's ability to combat cancer.[4][6]



Mechanism of PVTX-405-mediated IKZF2 degradation.



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